

Application Note: Comprehensive Analytical Characterization of 4-(Allyloxy)-3-ethoxybenzaldehyde

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Compound of Interest

Compound Name: 4-(Allyloxy)-3-ethoxybenzaldehyde

CAS No.: 225939-36-6

Cat. No.: B1273468

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Abstract

This application note provides a comprehensive suite of analytical methodologies for the detailed characterization of **4-(Allyloxy)-3-ethoxybenzaldehyde**. As a key intermediate in organic synthesis, particularly in the pharmaceutical and fragrance industries, ensuring its identity, purity, and quality is paramount. This guide presents an integrated approach utilizing chromatographic and spectroscopic techniques to deliver a complete analytical profile of the compound. We provide detailed, field-proven protocols for High-Performance Liquid Chromatography (HPLC) for purity assessment, Gas Chromatography (GC) for residual solvent analysis, and a suite of spectroscopic methods (NMR, MS, IR) for unambiguous structural elucidation. The causality behind experimental choices is explained, and all protocols are designed as self-validating systems, grounded in authoritative standards from the International Council for Harmonisation (ICH) and the United States Pharmacopeia (USP).

Introduction

4-(Allyloxy)-3-ethoxybenzaldehyde is a substituted aromatic aldehyde whose molecular structure offers multiple reactive sites, making it a valuable building block for more complex molecules. The presence of the aldehyde, ether, and alkene functional groups necessitates a multi-faceted analytical approach to confirm its structure and quantify impurities. In research and drug development, a failure to properly characterize such an intermediate can lead to significant downstream consequences, including reaction failures, impurity propagation, and compromised final product quality. This guide is designed for researchers, quality control analysts, and drug development professionals, providing the necessary tools to establish a robust and reliable quality profile for this compound.

Table 1: Physicochemical Properties of **4-(Allyloxy)-3-ethoxybenzaldehyde**

Property	Value	Source
CAS Number	120955-71-7	ChemicalBook[1]
Molecular Formula	C ₁₂ H ₁₄ O ₃	ChemicalBook[1]
Molecular Weight	206.24 g/mol	ChemicalBook[1]
Appearance	Solid, semi-solid, or liquid	Sigma-Aldrich[2]
Storage	Inert atmosphere, room temperature	Sigma-Aldrich[2]

Chromatographic Analysis: Purity and Volatile Impurities

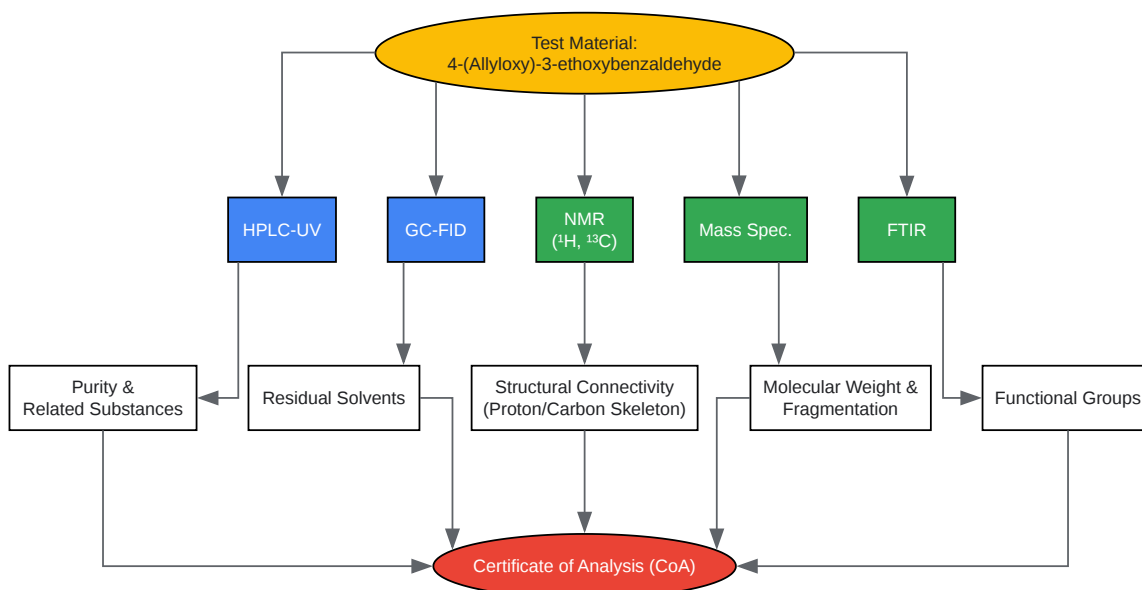
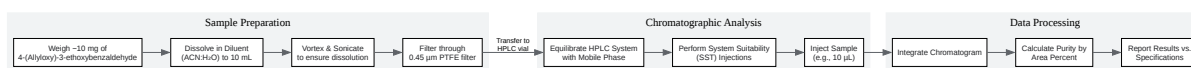
Chromatographic methods are the cornerstone of purity assessment, offering the high-resolution separation required to distinguish the main analyte from structurally similar impurities and residual solvents.

High-Performance Liquid Chromatography (HPLC-UV) for Purity and Related Substances

Principle: Reversed-phase HPLC with UV detection is the premier method for quantifying non-volatile organic compounds. The aromatic nature and conjugated system of **4-(Allyloxy)-3-**

ethoxybenzaldehyde make it an excellent chromophore, allowing for sensitive detection. A C18 stationary phase is selected for its hydrophobicity, which effectively retains the moderately polar analyte, enabling separation from both more polar and less polar impurities.

Experimental Workflow: HPLC Purity Analysis



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Caption: An integrated approach combining multiple techniques for full characterization.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Principle: ^1H and ^{13}C NMR spectroscopy are unparalleled for providing detailed information about the molecular skeleton. ^1H NMR confirms the presence and connectivity of different proton environments (aromatic, aldehyde, allyl, ethoxy), while ^{13}C NMR confirms the carbon framework.

Protocol 3.1: NMR Sample Preparation and Analysis

- Sample Preparation: Dissolve 5-10 mg of the sample in ~0.7 mL of deuterated chloroform (CDCl_3) or deuterated dimethyl sulfoxide (DMSO-d_6).
- Acquisition: Acquire ^1H and ^{13}C spectra on a 400 MHz or higher field NMR spectrometer.
- Data Interpretation:

Table 4: Expected NMR Spectral Data (Predicted)

Group	^1H Chemical Shift (δ , ppm)	^{13}C Chemical Shift (δ , ppm)	Notes
Aldehyde (-CHO)	~9.8 (s, 1H)	~191	Aldehyde protons are highly deshielded.
Aromatic (Ar-H)	7.0 - 7.5 (m, 3H)	110 - 155	Complex splitting pattern due to trisubstituted ring.
Allyl (-OCH ₂ CH=CH ₂)	~6.0 (m, 1H, -CH=)	~133 (-CH=)	Internal alkene proton.
	~5.3 (m, 2H, =CH ₂)	~118 (=CH ₂)	
	~4.6 (d, 2H, -OCH ₂ -)	~70 (-OCH ₂ -)	
Ethoxy (-OCH ₂ CH ₃)	~4.1 (q, 2H, -OCH ₂ -)	~65 (-OCH ₂ -)	Methylene adjacent to oxygen.
	~1.4 (t, 3H, -CH ₃)	~15 (-CH ₃)	

Mass Spectrometry (MS)

Principle: MS provides the molecular weight of the compound and offers structural information through fragmentation patterns. Electrospray Ionization (ESI) is a soft technique suitable for confirming the molecular ion, while Electron Impact (EI) can provide more detailed fragmentation.

Protocol 3.2: MS Sample Preparation and Analysis

- Sample Preparation: Prepare a dilute solution (~10 µg/mL) of the sample in a suitable solvent like methanol or acetonitrile.
- Acquisition: Analyze via direct infusion into an ESI-MS or by GC-MS using EI.
- Data Interpretation:

Table 5: Expected Mass Spectrometry Data

Ion	Expected m/z	Ionization Mode	Notes
[M+H] ⁺	207.0965	ESI (+)	Protonated molecular ion (C ₁₂ H ₁₅ O ₃ ⁺).
[M+Na] ⁺	229.0784	ESI (+)	Sodium adduct, common in ESI.
[M] ⁺	206.09	EI	Molecular ion.

Fourier-Transform Infrared (FTIR) Spectroscopy

Principle: FTIR spectroscopy identifies the key functional groups present in the molecule by detecting their characteristic vibrational frequencies. It serves as a rapid and effective identity check.

Protocol 3.3: FTIR Sample Preparation and Analysis

- Sample Preparation: Place a small amount of the liquid sample directly onto the ATR crystal or prepare a KBr pellet if the sample is a solid.

- Acquisition: Collect the spectrum, typically from 4000 to 400 cm^{-1} .
- Data Interpretation:

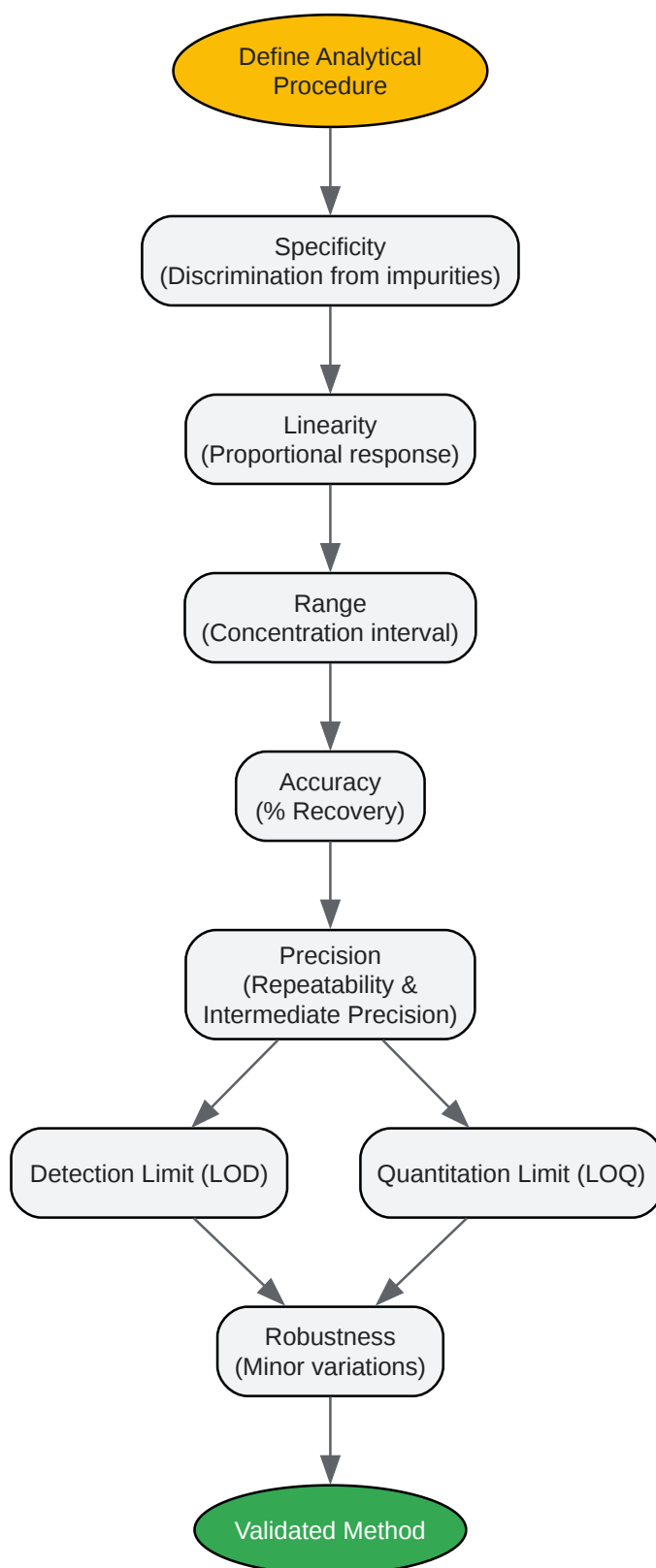
Table 6: Characteristic FTIR Absorption Bands

Functional Group	Wavenumber (cm^{-1})	Intensity	Notes
Aldehyde C-H Stretch	2850-2750	Medium, often two peaks	A key diagnostic for aldehydes.
Aldehyde C=O Stretch	~1705-1685	Strong	Conjugation to the aromatic ring lowers the frequency.
Aromatic C=C Stretch	1600-1450	Medium-Strong	Multiple bands are characteristic of the aromatic ring.
Allyl C=C Stretch	~1645	Medium	Alkene double bond vibration.
Ether C-O Stretch	1300-1000	Strong	Aromatic ethers show strong absorption in this region.

Method Validation Principles

Any analytical method used for quality control in a regulated environment must be validated to ensure it is fit for its intended purpose. Validation should be performed according to the ICH Q2(R1) guideline.

[\[4\]](#)[\[5\]](#)[\[6\]](#)*** Method Validation Workflow



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Caption: A typical workflow for analytical method validation as per ICH guidelines.

Key Validation Characteristics:

- **Specificity:** The ability to assess the analyte unequivocally in the presence of components that may be expected to be present (impurities, degradants).
- **Linearity:** The ability to elicit test results that are directly proportional to the concentration of the analyte.
- **Accuracy:** The closeness of test results to the true value, often determined by spike recovery studies.
- **Precision:** The degree of agreement among individual test results when the procedure is applied repeatedly to multiple samplings of a homogeneous sample. This includes repeatability (intra-assay) and intermediate precision (inter-assay).
- **Limit of Detection (LOD) & Limit of Quantitation (LOQ):** The lowest amount of analyte that can be detected and quantitated with suitable precision and accuracy, respectively.
- **Robustness:** A measure of the method's capacity to remain unaffected by small, deliberate variations in method parameters.

Conclusion

The comprehensive characterization of **4-(Allyloxy)-3-ethoxybenzaldehyde** requires an integrated analytical strategy. The protocols detailed in this application note provide a robust framework for establishing the identity, purity, and quality of this important chemical intermediate. HPLC-UV is essential for purity assessment, GC-FID effectively controls residual solvents, and a combination of NMR, MS, and FTIR provides unambiguous structural confirmation. Adherence to system suitability and method validation principles ensures that the data generated is reliable, reproducible, and suitable for regulatory scrutiny, supporting confident decision-making in research and development.

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